

Application Notes and Protocols: Synthesis of 2-(2-Bromo-5-methoxyphenyl)ethanol

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Compound of Interest

Compound Name: 2-(2-Bromo-5-methoxyphenyl)ethanol

Cat. No.: B1279433

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Introduction

2-(2-Bromo-5-methoxyphenyl)ethanol is a valuable building block in organic synthesis, particularly in the development of pharmaceutical compounds and other complex organic molecules. This document provides a detailed protocol for the laboratory synthesis of **2-(2-Bromo-5-methoxyphenyl)ethanol** via the reduction of 2-(2-bromo-5-methoxyphenyl)acetic acid. The described method utilizes a sodium borohydride and iodine reagent system in tetrahydrofuran, a common and effective procedure for the reduction of carboxylic acids to their corresponding primary alcohols.

Materials and Reagents

A comprehensive list of the necessary materials and reagents for this synthesis is provided below.

Reagent/Material	Formula	Molar Mass (g/mol)	CAS Number	Key Properties/Hazards
2-(2-bromo-5-methoxyphenyl)acetic acid	C ₉ H ₉ BrO ₃	245.07	86826-93-9	Starting material
Sodium borohydride	NaBH ₄	37.83	16940-66-2	Reducing agent, water-reactive
Iodine	I ₂	253.81	7553-56-2	Oxidizing agent, harmful if inhaled
Tetrahydrofuran (THF), anhydrous	C ₄ H ₈ O	72.11	109-99-9	Solvent, flammable, peroxide-former
Hydrochloric acid (1 M)	HCl	36.46	7647-01-0	Corrosive, used for quenching
Sodium thiosulfate (saturated solution)	Na ₂ S ₂ O ₃	158.11	7772-98-7	Used to quench excess iodine
Ethyl acetate	C ₄ H ₈ O ₂	88.11	141-78-6	Extraction solvent, flammable
Brine (saturated NaCl solution)	NaCl	58.44	7647-14-5	Used for washing
Anhydrous magnesium sulfate	MgSO ₄	120.37	7487-88-9	Drying agent

Experimental Protocol

This protocol outlines the step-by-step procedure for the reduction of 2-(2-bromo-5-methoxyphenyl)acetic acid to **2-(2-Bromo-5-methoxyphenyl)ethanol**.

1. Reaction Setup:

- In a dry, round-bottom flask equipped with a magnetic stirrer and a nitrogen inlet, dissolve 2-(2-bromo-5-methoxyphenyl)acetic acid in anhydrous tetrahydrofuran (THF).
- Stir the solution at room temperature until the starting material is completely dissolved.

2. Addition of Sodium Borohydride:

- To the stirred solution, carefully add sodium borohydride in portions at room temperature.
- Continue stirring the mixture until the evolution of hydrogen gas ceases.

3. Formation of the Reducing Agent:

- Cool the reaction mixture to 0 °C using an ice bath.
- Prepare a solution of iodine in anhydrous THF.
- Slowly add the iodine solution dropwise to the cooled reaction mixture. A gradual evolution of hydrogen gas will be observed.

4. Reaction Progression:

- After the complete addition of the iodine solution, allow the reaction mixture to warm to room temperature and stir for an additional 1-2 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).

5. Quenching the Reaction:

- Once the reaction is complete, cool the flask again in an ice bath.
- Carefully quench the reaction by the slow, dropwise addition of 1 M hydrochloric acid (HCl) until the effervescence stops. This step neutralizes the excess sodium borohydride.

6. Work-up and Extraction:

- If the solution has a persistent iodine color, add a saturated solution of sodium thiosulfate dropwise until the color disappears.
- Transfer the mixture to a separatory funnel and extract the product with ethyl acetate (3x).
- Combine the organic layers and wash them successively with water and brine.

7. Drying and Solvent Removal:

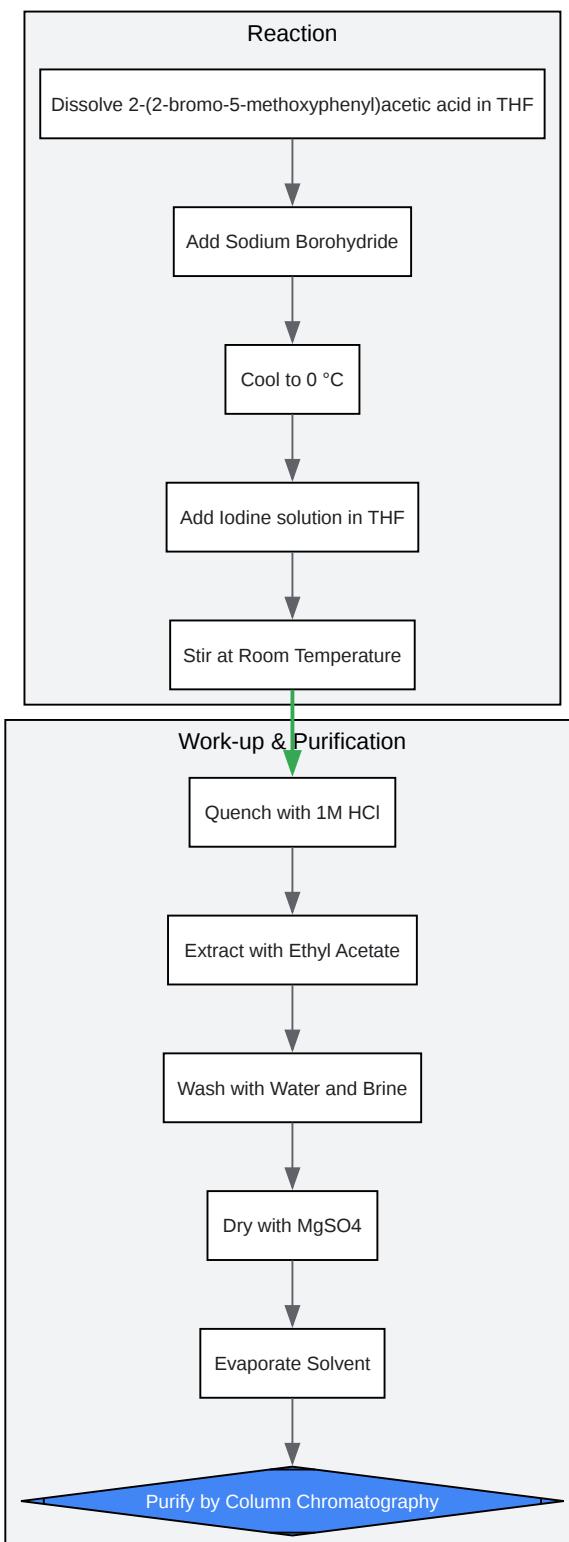
- Dry the combined organic layer over anhydrous magnesium sulfate.
- Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.

8. Purification:

- The crude **2-(2-Bromo-5-methoxyphenyl)ethanol** can be purified by column chromatography on silica gel to yield the final product.

Experimental Workflow Diagram

Synthesis of 2-(2-Bromo-5-methoxyphenyl)ethanol

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Caption: Workflow for the synthesis of **2-(2-Bromo-5-methoxyphenyl)ethanol**.

Safety Precautions

- This synthesis should be performed in a well-ventilated fume hood.
- Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves, must be worn at all times.
- Sodium borohydride is water-reactive and can release flammable hydrogen gas. Handle with care and avoid contact with water.
- Tetrahydrofuran is highly flammable and can form explosive peroxides. Use from a freshly opened bottle or test for peroxides before use.
- Iodine is corrosive and harmful if inhaled. Avoid breathing its vapors.
- Handle hydrochloric acid with care as it is corrosive.
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